

An In-depth Technical Guide to the Discovery and History of Timelotem

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Compound of Interest

Compound Name: *Timelotem*
CAS No.: *120106-98-1*
Cat. No.: *B15617451*

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Abstract

This whitepaper provides a comprehensive technical overview of the discovery, characterization, and preclinical development of **Timelotem**, a novel selective inhibitor of the Chronos-Kinase 1 (CK1) pathway. We detail the initial screening process that identified the lead compound, the subsequent medicinal chemistry efforts to optimize its potency and selectivity, and the key in vitro and in vivo studies that have elucidated its mechanism of action and therapeutic potential. All quantitative data from these studies are summarized, and detailed experimental protocols for pivotal assays are provided. Furthermore, key signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of **Timelotem's** pharmacological profile.

Introduction and Discovery

The discovery of **Timelotem** originated from a high-throughput screening campaign aimed at identifying novel inhibitors of Chronos-Kinase 1 (CK1), a key regulator of circadian rhythm and cell cycle progression implicated in various pathologies. A library of over 500,000 small molecules was screened, leading to the identification of a promising hit compound, designated TLT-001. Initial characterization of TLT-001 revealed moderate potency but poor pharmacokinetic properties. A subsequent structure-activity relationship (SAR) campaign was initiated, culminating in the synthesis of **Timelotem** (TLT-874), a derivative with significantly improved potency, selectivity, and drug-like properties.

Quantitative Data Summary

The following tables summarize the key quantitative data from the preclinical characterization of **Timelotem**.

Table 1: In Vitro Potency and Selectivity of **Timelotem**

Target	IC50 (nM)	Ki (nM)	Selectivity Fold (vs. CK2)
Chronos-Kinase 1 (CK1)	5.2 ± 0.8	2.1 ± 0.3	>1000x
Chronos-Kinase 2 (CK2)	>5000	>2000	-
GSK-3β	875 ± 45	412 ± 21	168x
CDK2	>10000	>5000	>1900x

Table 2: Pharmacokinetic Properties of **Timelotem** in Sprague-Dawley Rats

Parameter	Intravenous (1 mg/kg)	Oral (10 mg/kg)
T _{1/2} (half-life)	2.7 ± 0.4 hours	4.1 ± 0.6 hours
C _{max} (max concentration)	1.2 ± 0.2 µM	0.8 ± 0.1 µM
AUC (area under the curve)	3.8 ± 0.5 µMh	5.2 ± 0.7 µMh
Bioavailability (F%)	-	68 ± 9%

Key Experimental Protocols

In Vitro Kinase Inhibition Assay

The inhibitory activity of **Timelotem** against a panel of kinases was determined using a time-resolved fluorescence energy transfer (TR-FRET) assay. The protocol is as follows:

- Reagents: Recombinant human kinases (CK1, CK2, GSK-3β, CDK2), corresponding peptide substrates, ATP, and a proprietary TR-FRET detection kit.
- Procedure:
 1. A 10 mM stock solution of **Timelotem** in DMSO was prepared and serially diluted.
 2. In a 384-well plate, 5 µL of each **Timelotem** dilution was added.
 3. 10 µL of the kinase/substrate mixture was added to each well.
 4. The reaction was initiated by adding 5 µL of ATP solution.
 5. The plate was incubated at room temperature for 60 minutes.
 6. 20 µL of the TR-FRET detection reagent was added.
 7. The plate was incubated for an additional 30 minutes.
 8. Fluorescence was read on a compatible plate reader at excitation/emission wavelengths of 340/665 nm and 340/615 nm.

- **Data Analysis:** The ratio of the emission signals was calculated and used to determine the percent inhibition. IC50 values were calculated by fitting the data to a four-parameter logistic equation.

Cell-Based Target Engagement Assay

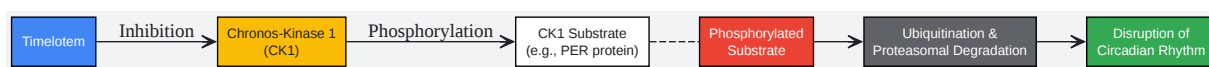
A cellular thermal shift assay (CETSA) was employed to confirm the engagement of **Timelotem** with CK1 in a cellular context.

- **Cell Culture:** Human colon carcinoma cells (HCT116) were cultured to 80% confluency.
- **Procedure:**
 1. Cells were treated with either vehicle (0.1% DMSO) or 1 μ M **Timelotem** for 2 hours.
 2. The cells were harvested, washed, and resuspended in PBS.
 3. The cell suspension was aliquoted and heated to a range of temperatures (40-65°C) for 3 minutes.
 4. The samples were lysed by freeze-thaw cycles.
 5. The soluble fraction was separated by centrifugation.
 6. The amount of soluble CK1 in each sample was quantified by Western blot.
- **Data Analysis:** The band intensities of CK1 were quantified, and melting curves were generated by plotting the percentage of soluble protein as a function of temperature. A shift in the melting curve for the **Timelotem**-treated group indicates target engagement.

Visualizations

Timelotem Mechanism of Action

The following diagram illustrates the proposed signaling pathway through which **Timelotem** exerts its effects.

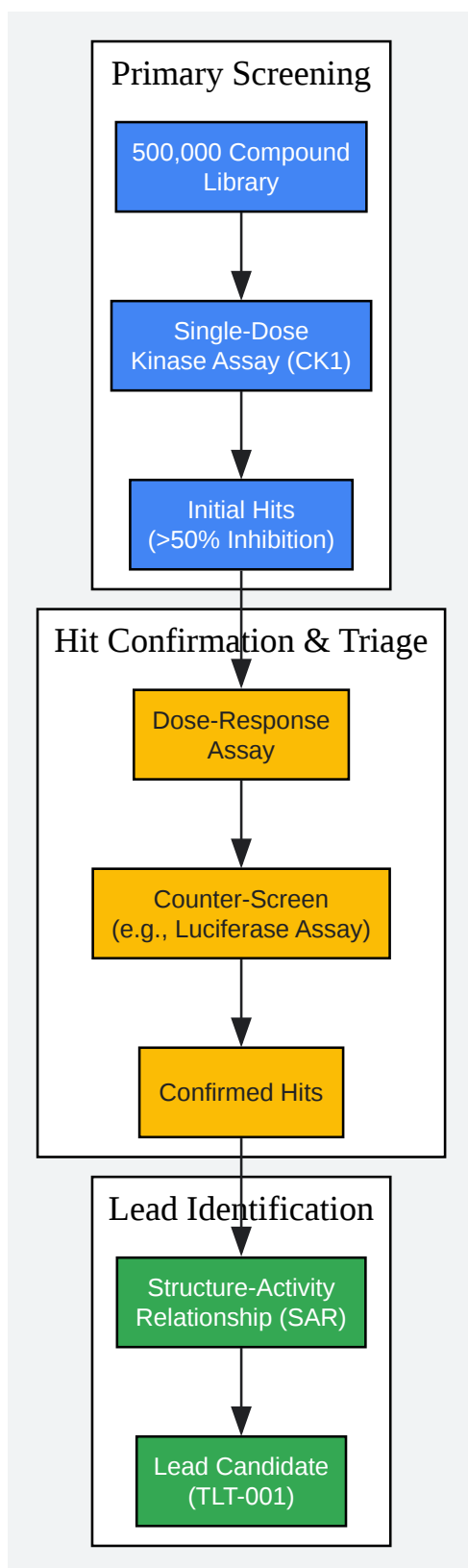


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Proposed signaling pathway for **Timelotem**'s mechanism of action.

High-Throughput Screening Workflow

The workflow for the initial discovery of the **Timelotem** lead compound is depicted below.

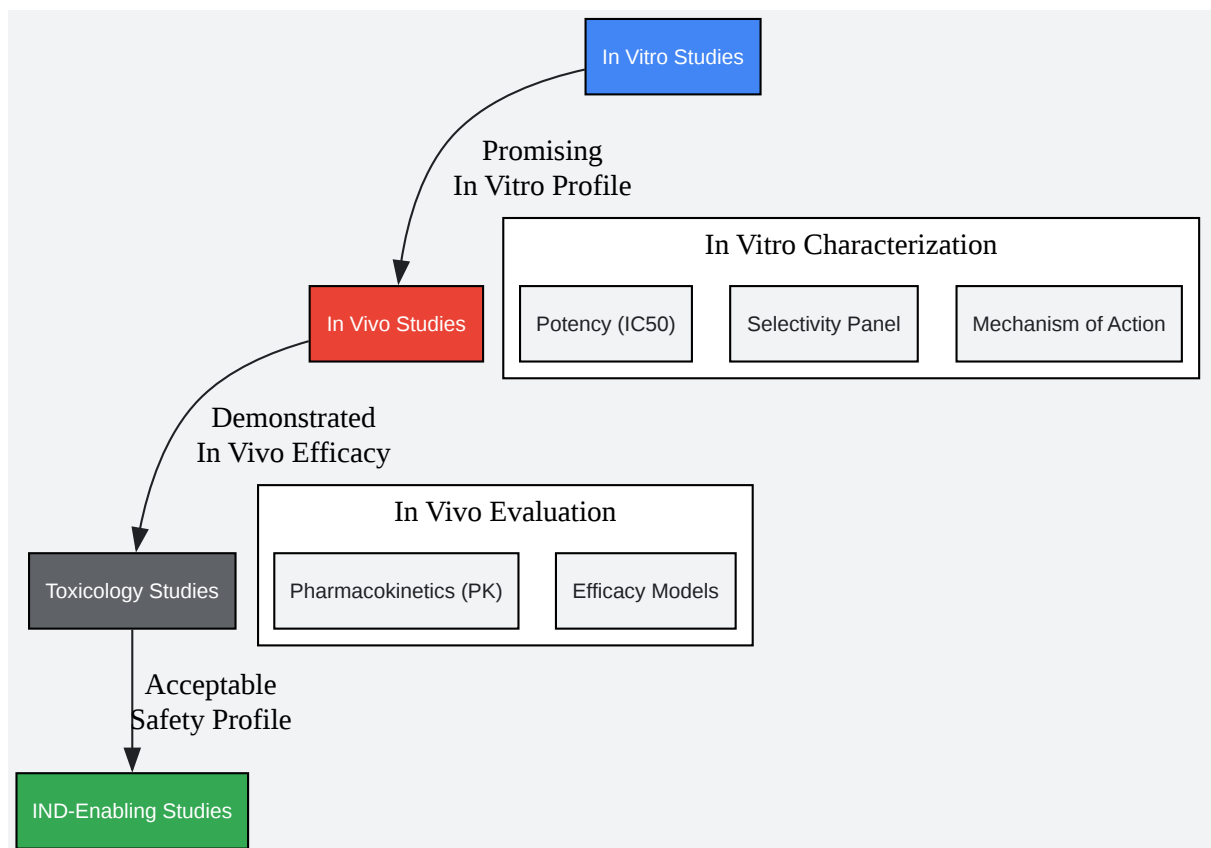


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Workflow for the high-throughput screening and lead identification of **Timelotem**.

Logical Relationship of Preclinical Evaluation

The logical progression of **Timelotem**'s preclinical evaluation is outlined in the following diagram.



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Logical flow of the preclinical evaluation of **Timelotem**.

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